

Technical Guide to the Physical Properties of 3,4-Dimethylbenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 3,4-Dimethylbenzenesulfonyl chloride

Cat. No.: B1333927

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This technical guide provides a comprehensive overview of the core physical properties of **3,4-Dimethylbenzenesulfonyl chloride** (CAS No. 2905-30-8). The information is intended to support research, development, and quality control activities involving this compound. All quantitative data is presented in a clear, tabular format for ease of reference. Detailed experimental protocols for the determination of key physical properties are also provided.

Core Physical Properties

The physical characteristics of **3,4-Dimethylbenzenesulfonyl chloride** are fundamental to its handling, storage, and application in synthetic chemistry.

Quantitative Data Summary

The table below summarizes the key physical properties of **3,4-Dimethylbenzenesulfonyl chloride**.

Physical Property	Value
Molecular Formula	C ₈ H ₉ ClO ₂ S
Molecular Weight	204.67 g/mol [1]
Melting Point	118-120 °C [2] [3] [4]
Boiling Point	295 °C [2] [3] [4]
Density	1.29 g/cm ³ [3] [4]
Appearance	Off-white to light brown solid [2] [3]
Solubility	Reacts with water
Storage	Inert atmosphere, room temperature [1]

Experimental Protocols

Standard laboratory procedures are employed to determine the physical properties of solid organic compounds like **3,4-Dimethylbenzenesulfonyl chloride**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a crucial indicator of purity.[\[5\]](#)

Methodology:

- **Sample Preparation:** A small amount of the finely powdered solid is introduced into a capillary tube, which is sealed at one end. The tube is then gently tapped to pack the sample at the bottom.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, adjacent to a calibrated thermometer.[\[3\]](#)
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.

- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded. This range is the melting point of the substance.[3] For a pure compound, this range is typically narrow.[5]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. For a solid compound like **3,4-Dimethylbenzenesulfonyl chloride**, this would be determined at a reduced pressure to avoid decomposition at high temperatures.

Methodology (Capillary Method):

- Sample Preparation: A small amount of the substance is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the fusion tube with the open end submerged in the sample.[2]
- Apparatus Setup: The fusion tube is attached to a thermometer and heated in a suitable heating bath (e.g., Thiele tube with high-boiling point oil).
- Heating: The apparatus is heated slowly and uniformly.[2]
- Observation: As the liquid heats, air trapped in the capillary tube will be expelled. The temperature is noted when a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the liquid has equaled the external pressure.[2]

Density Determination of a Solid

The density of a solid is its mass per unit volume.

Methodology (Displacement Method):

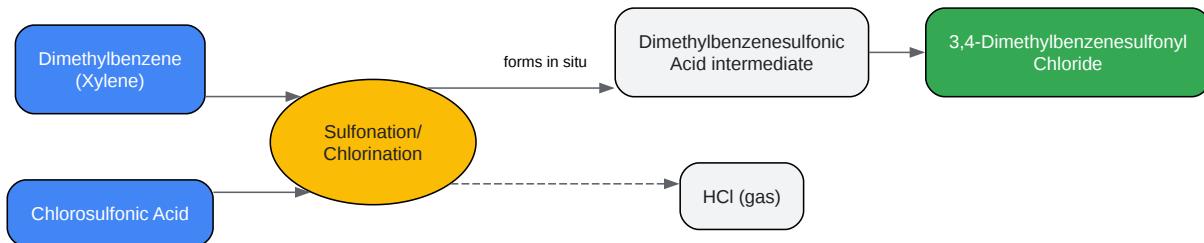
- Mass Measurement: The mass of a sample of the solid is accurately determined using an analytical balance.
- Volume Measurement: A graduated cylinder is partially filled with a liquid in which the solid is insoluble (and does not react with). The initial volume of the liquid is recorded. The weighed

solid is then carefully submerged in the liquid, and the new volume is recorded. The volume of the solid is the difference between the final and initial volume readings.

- Calculation: The density is calculated by dividing the mass of the solid by its determined volume.

Visualized Workflow: Synthesis of a Dimethylbenzenesulfonyl Chloride

The following diagram illustrates a general synthetic pathway for the preparation of a dimethylbenzenesulfonyl chloride, a logical workflow relevant to the compound in question.



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Caption: Synthetic pathway for Dimethylbenzenesulfonyl Chloride.

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